

Technical Application Note: Synthesis of Methyl 3-amino-2-hydroxy-5-methylbenzoate

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Compound of Interest

Compound Name: *Methyl 3-amino-2-hydroxy-5-methylbenzoate*

CAS No.: 70978-07-3

Cat. No.: B1315120

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Abstract & Retrosynthetic Analysis

This application note details the laboratory-scale synthesis of **Methyl 3-amino-2-hydroxy-5-methylbenzoate**, a functionalized salicylate building block used in the development of heterocyclic pharmaceutical intermediates. The synthetic pathway utilizes 5-methylsalicylic acid (p-cresotic acid) as the starting material. The strategy relies on the strong ortho-directing effect of the phenolic hydroxyl group to install a nitro group at the 3-position, followed by esterification and reduction.

Retrosynthetic Logic:

- **Functionalization (Reduction):** The amino group is generated via the chemoselective reduction of a nitro precursor (Methyl 3-nitro-5-methylsalicylate).
- **Regioselective Nitration:** The 3-nitro functionality is introduced via electrophilic aromatic substitution (EAS).^[1] The presence of the 5-methyl group blocks the para position relative to

the hydroxyl, forcing nitration to the ortho (3-position) due to the synergistic directing effects of the hydroxyl (activator, o,p-director) and the carboxyl (deactivator, m-director).

- Esterification: The methyl ester is formed via standard Fischer esterification, which can be performed either before or after nitration. This protocol performs esterification first to improve solubility in organic solvents for the subsequent nitration step.

Safety & Handling Protocol

WARNING: This protocol involves the use of concentrated acids and exothermic reactions.

- Nitration Risks: The nitration step involves concentrated nitric and sulfuric acids.^{[1][2]} This reaction is highly exothermic.^[3] Strict temperature control (<10 °C) is mandatory to prevent thermal runaway or polynitration.
- Chemical Handling: Methanol is flammable and toxic. Nitric acid is a strong oxidizer. Work must be performed in a functioning chemical fume hood.
- PPE: Standard personal protective equipment (chemical-resistant gloves, safety goggles, lab coat) is required.

Experimental Protocols

Step 1: Synthesis of Methyl 5-methylsalicylate

Objective: Convert 5-methylsalicylic acid to its methyl ester to protect the carboxylic acid and modulate solubility.

Reagent	Role	Equiv.	Notes
5-Methylsalicylic acid	Substrate	1.0	Solid, white/off-white
Methanol (MeOH)	Solvent/Reagent	Excess	Anhydrous preferred
Sulfuric Acid (H ₂ SO ₄)	Catalyst	0.1-0.2	Concentrated (98%)
Sodium Bicarbonate	Quench	N/A	Saturated aq. solution

Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-methylsalicylic acid (10.0 g, 65.7 mmol) in Methanol (50 mL).
- **Catalyst Addition:** Slowly add concentrated H_2SO_4 (2.0 mL) dropwise. Note: Exothermic dissolution.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (approx. 65 °C) for 8–12 hours. Monitor conversion by TLC (Hexane:EtOAc 8:2).
- **Workup:** Cool to room temperature. Concentrate the solvent to ~1/3 volume under reduced pressure. Pour the residue into ice-water (100 mL).
- **Extraction:** Extract with Dichloromethane (DCM) (3 x 50 mL). Wash the combined organic layer with saturated NaHCO_3 (to remove unreacted acid) and brine.
- **Isolation:** Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo to yield Methyl 5-methylsalicylate as a colorless to pale yellow oil/solid.
 - Yield Expectation: 90–95%.

Step 2: Regioselective Nitration to Methyl 3-nitro-5-methylsalicylate

Objective: Introduce the nitro group at the 3-position.

Reagent	Role	Equiv.	Notes
Methyl 5-methylsalicylate	Substrate	1.0	From Step 1
Nitric Acid (HNO_3)	Electrophile Source	1.05	65-70% or fuming (adjust equiv)
Acetic Acid (AcOH)	Solvent	N/A	Glacial
Acetic Anhydride (Ac_2O)	Dehydrating Agent	Optional	Enhances reactivity

Procedure:

- Preparation: Dissolve Methyl 5-methylsalicylate (10.0 g, 60.2 mmol) in Glacial Acetic Acid (40 mL) in a flask equipped with a thermometer and an ice-salt bath. Cool to 0–5 °C.
- Nitration: Prepare a solution of HNO₃ (4.2 mL, ~1.05 equiv) in Acetic Acid (10 mL). Add this mixture dropwise to the substrate solution, maintaining the internal temperature below 10 °C.
 - Mechanistic Note: The -OH group activates the ring. The 5-methyl blocks the para position. The 3-position is the only electronically and sterically favored site for electrophilic attack.
- Reaction: Allow the mixture to stir at 0–5 °C for 1 hour, then slowly warm to room temperature over 2 hours.
- Quench: Pour the reaction mixture onto crushed ice (200 g). The product should precipitate as a yellow solid.
- Purification: Filter the solid. Wash with cold water to remove acid traces. Recrystallize from Ethanol/Water if necessary to remove any 6-nitro isomer (minor byproduct).
 - Yield Expectation: 70–80%.

Step 3: Reduction to Methyl 3-amino-2-hydroxy-5-methylbenzoate

Objective: Reduce the nitro group to the primary amine.

Reagent	Role	Equiv.	Notes
Methyl 3-nitro-5-methylsalicylate	Substrate	1.0	From Step 2
Hydrogen (H ₂)	Reductant	Excess	Balloon or low pressure (1-3 atm)
Pd/C (10%)	Catalyst	5-10 wt%	Wet support preferred for safety
Ethanol/EtOAc	Solvent	N/A	Reaction medium

Alternative (Chemical Reduction): Iron powder (3 equiv) in dilute Acetic Acid/Ethanol reflux can be used if hydrogenation equipment is unavailable.

Procedure (Catalytic Hydrogenation):

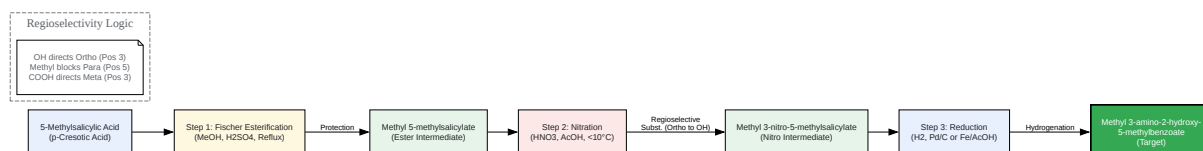
- Setup: In a hydrogenation vessel (or heavy-walled flask), dissolve the nitro intermediate (5.0 g) in Ethanol (50 mL) and Ethyl Acetate (10 mL).
- Catalyst: Carefully add 10% Pd/C (0.5 g) under an inert atmosphere (Nitrogen or Argon) to prevent ignition of solvent vapors.
- Reduction: Purge the vessel with Hydrogen gas. Stir vigorously under H₂ atmosphere (balloon pressure is usually sufficient) at room temperature for 4–6 hours.
- Monitoring: Monitor by TLC (the amine will be more polar and may fluoresce).
- Workup: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with Ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. The product, **Methyl 3-amino-2-hydroxy-5-methylbenzoate**, typically solidifies upon standing or trituration with hexanes.
 - Characterization: ¹H NMR should show the disappearance of the nitro-shifted aromatic protons and the appearance of a broad NH₂ signal.

Analytical Data Summary (Expected)

Parameter	Value/Observation
Appearance	Off-white to beige crystalline solid
Melting Point	72–74 °C [Ref 1]
¹ H NMR (DMSO-d ₆)	δ ~2.20 (s, 3H, Ar-CH ₃), 3.85 (s, 3H, O-CH ₃), 6.8–7.2 (m, 2H, Ar-H), ~5.0 (br s, 2H, NH ₂), ~10.5 (s, 1H, OH).
Mass Spec (ESI)	[M+H] ⁺ Calc: 182.08, Found: 182.1

Process Logic & Pathway Visualization

The following diagram illustrates the chemical workflow, highlighting the critical regioselectivity of the nitration step.



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Figure 1: Synthetic workflow for **Methyl 3-amino-2-hydroxy-5-methylbenzoate** illustrating the protection, substitution, and reduction sequence.

References

- PubChem.Compound Summary: Methyl 3-amino-5-hydroxybenzoate (Isomer Comparison).
[\[Link\]](#)

- Li, J., & Sha, Y. (2008).[4] A Convenient Synthesis of Amino Acid Methyl Esters.[4][5] Molecules, 13(5), 1111-1119. (General Esterification Protocol) [[Link](#)]

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